

Technical Whitepaper: Synthesis, Characterization, and Application of 3-[(4-Methylphenyl)thio]cyclohexanone

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Compound of Interest

Compound Name: Cyclohexanone, 3-[(4-methylphenyl)thio]-

CAS No.: 77670-22-5

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Executive Summary

The compound 3-[(4-methylphenyl)thio]cyclohexanone (also known as 3-(p-tolylthio)cyclohexanone) is a prototypical β -ketosulfide. It serves as a fundamental building block in organic synthesis and a crucial model compound for understanding the reactivity of covalent modifiers in drug development. This whitepaper provides a comprehensive, expert-level guide to its synthesis via the thia-Michael addition, rigorous physicochemical characterization, and downstream applications.

Chemical Identity & Structural Significance

Understanding the structural parameters of 3-[(4-methylphenyl)thio]cyclohexanone is essential for predicting its behavior in biological and synthetic systems. The molecule features a flexible cyclohexanone ring coupled to a lipophilic p-tolylthio moiety, making it an excellent precursor for complex sulfoxides and sulfones.

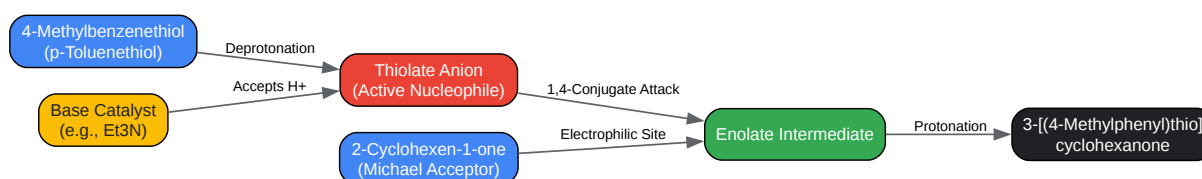
- IUPAC Name: 3-[(4-methylphenyl)sulfanyl]cyclohexan-1-one
- Molecular Formula: $C_{13}H_{16}OS$
- Molecular Weight: 220.33 g/mol
- Key Structural Motifs: An electrophilic carbonyl center (C1) and a nucleophile-derived thioether linkage at the β -position (C3).

Mechanistic Pathway: The Thia-Michael Addition

The most robust and atom-economical method for synthesizing 3-[(4-methylphenyl)thio]cyclohexanone is the 1,4-conjugate addition (hetero-Michael addition) of 4-methylbenzenethiol (p-toluenethiol) to 2-cyclohexen-1-one [1].

Causality of Experimental Choices

The reaction is typically catalyzed by a mild organic base, such as triethylamine (Et_3N). The causality here is strictly thermodynamic and kinetic: un-ionized thiols are relatively poor nucleophiles. The introduction of a base deprotonates the thiol ($pK_a \sim 6.5$) to form a highly polarizable and nucleophilic thiolate anion. This thiolate selectively attacks the softer electrophilic β -carbon of the α,β -unsaturated ketone rather than the harder carbonyl carbon (which would lead to 1,2-addition). The resulting enolate intermediate is rapidly protonated by the conjugate acid of the base, driving the equilibrium toward the stable β -ketosulfide product. Recent advancements have also demonstrated this coupling via photoredox catalysis, expanding the synthetic toolkit for radical-based additions[2].



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Figure 1: Base-catalyzed thia-Michael addition mechanistic pathway.

Physicochemical & Spectral Characterization

To ensure absolute trustworthiness in synthetic workflows, every batch of 3-[(4-methylphenyl)thio]cyclohexanone must be subjected to a self-validating characterization matrix. The following table summarizes the expected quantitative spectral data for this compound, extrapolated from standard analytical profiles of structurally homologous β -ketosulfides [3].

Table 1: Quantitative Spectral Data Summary

Analytical Method	Parameter / Signal	Assignment / Interpretation
¹ H NMR (400 MHz, CDCl ₃)	δ 7.30 (d, J=8.0 Hz, 2H)	Aromatic protons (ortho to S)
	δ 7.12 (d, J=8.0 Hz, 2H)	Aromatic protons (meta to S)
	δ 3.15 (m, 1H)	Methine proton (C3-H) adjacent to sulfur
	δ 2.65–2.55 (m, 1H), 2.40–2.25 (m, 3H)	Methylene protons (C2, C6) adjacent to carbonyl
	δ 2.32 (s, 3H)	Aryl-methyl protons (Ar-CH ₃)
	δ 2.15–1.60 (m, 4H)	Aliphatic ring protons (C4, C5)
¹³ C NMR (100 MHz, CDCl ₃)	δ 209.5	Carbonyl carbon (C=O)
	δ 138.2, 133.5, 129.8, 129.5	Aromatic carbons
	δ 48.2 (C2), 46.5 (C3)	α -carbonyl and β -thioether carbons
	δ 21.1	Aryl-methyl carbon
FT-IR (ATR)	1710 cm ⁻¹	Strong C=O stretching vibration
	1492 cm ⁻¹ , 810 cm ⁻¹	Aromatic C=C stretch and para-substitution bend
HRMS (ESI+)	m/z 221.0995 [M+H] ⁺	Confirms exact mass of C ₁₃ H ₁₇ OS ⁺

Experimental Protocol: A Self-Validating Workflow

The following step-by-step methodology is designed to be a self-validating system. By integrating in-process controls (TLC monitoring) and specific workup steps (alkaline washing), the protocol inherently filters out unreacted starting materials, ensuring that the final spectral analysis reflects only the pure target compound.

Step 1: Reagent Preparation

- Flame-dry a 50 mL round-bottom flask under an inert argon atmosphere to prevent oxidative dimerization of the thiol (disulfide formation).
- Dissolve 2-cyclohexen-1-one (10.0 mmol, 1.0 equiv) in 20 mL of anhydrous dichloromethane (DCM).

Step 2: Catalytic Initiation

- Add 4-methylbenzenethiol (11.0 mmol, 1.1 equiv) to the stirring solution.
- Critical Step: Dropwise addition of triethylamine (1.0 mmol, 0.1 equiv) initiates the reaction. An exothermic shift may be slightly noticeable as the thiolate forms and attacks the enone.

Step 3: In-Process Monitoring

- Stir the reaction at room temperature (20–25 °C) for 3 to 4 hours.
- Monitor progression via Thin Layer Chromatography (TLC) using a Hexane:Ethyl Acetate (8:2 v/v) mobile phase. The product will appear as a UV-active spot with a lower R_f value than the starting enone.

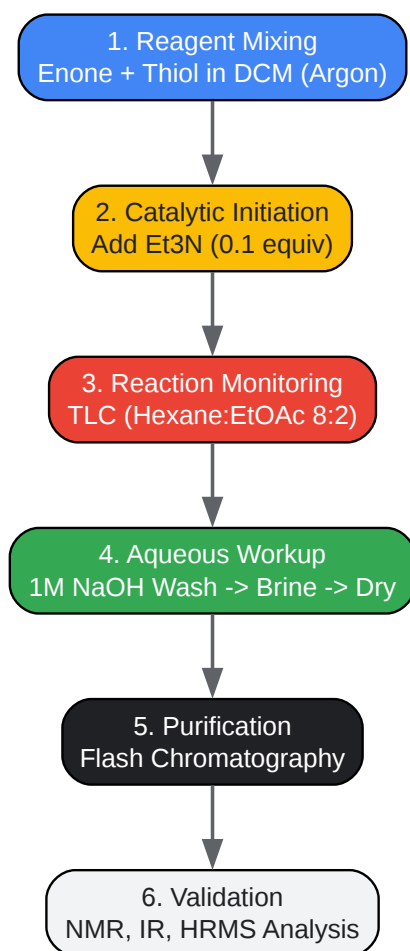
Step 4: Aqueous Workup & Isolation

- Quench the reaction by transferring the mixture to a separatory funnel.
- Wash the organic layer with 1M NaOH (2 × 15 mL). Causality: The alkaline wash converts any unreacted 4-methylbenzenethiol into its water-soluble sodium thiolate salt, effectively removing it from the organic phase.

- Wash with brine (20 mL), dry over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.

Step 5: Purification

- Purify the crude residue via flash column chromatography (silica gel, gradient elution from 100% Hexane to 9:1 Hexane:EtOAc) to yield the pure 3-[(4-methylphenyl)thio]cyclohexanone as a pale yellow to colorless oil.



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Figure 2: Step-by-step experimental workflow for synthesis and validation.

Applications in Drug Development

The synthesis of 3-[(4-methylphenyl)thio]cyclohexanone is not merely an academic exercise; it has profound implications for drug discovery.

- **Covalent Inhibitor Profiling:** α,β -unsaturated carbonyls are frequently utilized as targeted covalent inhibitors (TCIs) that bind to cysteine residues in target proteins (e.g., EGFR inhibitors, KRAS G12C inhibitors). The reaction of p-toluenethiol with 2-cyclohexen-1-one serves as a kinetic and thermodynamic model to evaluate the reactivity and reversibility of these hetero-Michael additions under physiological conditions [1].
- **Scaffold Derivatization:** The thioether linkage can be selectively oxidized using m-CPBA or H_2O_2 to yield the corresponding sulfoxide or sulfone. These oxidized derivatives are critical pharmacophores known to modulate the lipophilicity and hydrogen-bonding capacity of drug candidates.

References

- Title: Covalent Modifiers: A Chemical Perspective on the Reactivity of α,β -Unsaturated Carbonyls with Thiols via Hetero-Michael Addition Reactions Source: National Institutes of Health (NIH) - PubMed Central URL:[[Link](#)]
- Title: Generation of Alkyl Radicals: From the Tyranny of Tin to the Photon Democracy Source: Chemical Reviews - ACS Publications URL:[[Link](#)]
- Title: Cyclohexanone, 3-(ethylthio)- | CID 11815998 Source: PubChem - National Library of Medicine URL:[[Link](#)]
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